

A Guide to Ethoduomeen® and its Industrial Applications

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Compound of Interest

Compound Name: Ethoduomeen

Cat. No.: B14640829

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For the attention of researchers, scientists, and chemical industry professionals.

This guide provides a comparative analysis of **Ethoduomeen®**, a trade name for a series of ethoxylated diamines. It is crucial to note that **Ethoduomeen®** and its chemical class, ethoxylated amines, are industrial surfactants and not pharmaceutical compounds. Therefore, this document focuses on their chemical properties and industrial applications, rather than biological or pharmacological data. The information presented is intended for professionals in the chemical, industrial, and material science sectors.

Chemical Identity and Properties

Ethoduomeen® refers to a family of tertiary amine ethoxylates, often based on tallow diamine or other fatty amines.[1][2] These substances are classified as non-ionic or cationic surfactants, which means they possess both a water-loving (hydrophilic) head and an oil-loving (hydrophobic) tail.[3][4] This dual nature allows them to reduce the surface tension between immiscible liquids (like oil and water) or between a liquid and a solid.[3]

The general chemical structure involves a fatty amine core that has been reacted with ethylene oxide to create polyether chains.[3] The degree of ethoxylation—how many ethylene oxide units are added—can be tailored to control properties like water solubility, emulsification power, and surface activity.[3][5]

Key Chemical Families and Names:

- Chemical Family: Ethoxylated Amines, Diamines.[\[6\]](#)[\[7\]](#)
- Example Chemical Name: Tris(15-hydroxyethyl)-N-tallowalkyl-1,3-diaminopropane (for **Ethoduomeen®** T/25).[\[6\]](#)[\[7\]](#)
- CAS Number: A common example is 61790-85-0.[\[1\]](#)[\[6\]](#)

The table below summarizes key physical and chemical properties for representative **Ethoduomeen®** products, compiled from technical data sheets.

Table 1: Comparative Physicochemical Properties of **Ethoduomeen®** Variants

Property	Ethoduomeen® T/13	Ethoduomeen® T/25	General Fatty Amine Ethoxylates
Appearance	Amber Liquid	Amber Liquid	Liquid to Pasty Solids [4]
pH (1% solution)	~9.5 [8]	Not specified	9 - 11 [9]
Boiling Point	> 300 °C (> 572 °F)	> 300 °C (> 572 °F)	> 300 °C [9]
Flash Point	> 200 °C (> 392 °F)	> 200 °C (> 392 °F)	100 - 199 °C [9]
Density	940 kg/m ³ @ 25°C	1.03 g/cm ³ @ 20°C	Varies
Solubility in Water	Dispersible	Soluble [8]	Varies with ethoxylation [4]
Primary Function	Corrosion Inhibitor [10]	Emulsifier, Dispersant [7]	Emulsifier, Wetting Agent [11]
HLB Value	19 (Davies Scale) [12]	24.5 (Davies Scale) [13]	Varies

Note: Data is based on typical values from technical sheets and may vary. The HLB (Hydrophile-Lipophile Balance) value indicates the surfactant's affinity for water or oil; higher values denote greater water solubility.

Primary Applications and Performance Comparison

The primary function of **Ethoduomeen®** and similar ethoxylated amines is to act as performance-enhancing additives in industrial formulations. Their effectiveness is determined by their ability to modify surface and interfacial properties.[3]

Core Functions:

- **Corrosion Inhibition:** They form a protective film on metal surfaces, which is particularly useful in oilfield operations, refineries, boilers, and water treatment systems.[1][10] **Ethoduomeen®** T/13 is highlighted for high-temperature corrosion inhibition.[10]
- **Emulsification:** They are essential for creating stable mixtures of oil and water. This is critical in the manufacturing of asphalt, agricultural formulations, and oil-based additives.[1][4]
- **Dispersion:** They prevent solid particles from clumping together in a liquid, a key function in cleaners, car wash products, and polishes.[7][14]
- **Adhesion Promotion & Wetting:** In applications like asphalt and coatings, they improve the adhesion of the product to surfaces.[1][5] As wetting agents, they are used in textile processing and agricultural sprays to ensure even coverage.[4]

Comparison with Alternatives:

Compared to other classes of surfactants, such as anionic or purely non-ionic types, ethoxylated amines offer a unique cationic character, especially at lower pH values.[3][5] This positive charge enhances their affinity for negatively charged surfaces like metal, textiles, and minerals, making them particularly effective antistatic agents and adhesion promoters.[5] While they are highly versatile, their performance can be affected by water hardness and pH, a factor that must be considered in formulation development.[4]

Experimental Protocols: Performance Evaluation

The evaluation of **Ethoduomeen®** and its alternatives involves standardized testing methods to quantify their performance as surfactants. Below are outlines of typical experimental protocols.

Protocol 1: Evaluation of Corrosion Inhibition

- Objective: To measure the effectiveness of the surfactant in preventing metal corrosion in an aqueous or oil-based environment.
- Methodology (Weight Loss Method - NACE TM0169/ASTM G31):
 - Preparation: Metal coupons (e.g., carbon steel) are cleaned, weighed, and their surface area is measured.
 - Exposure: Coupons are immersed in a corrosive fluid (e.g., saltwater or acidic solution) with and without a specified concentration of the **Ethoduomeen®** inhibitor.
 - Conditions: The test is conducted at a controlled temperature and for a set duration (e.g., 24-72 hours).
 - Analysis: After exposure, coupons are cleaned to remove corrosion products and then re-weighed.
 - Calculation: The corrosion rate (in mm/year) and the inhibitor efficiency (%) are calculated based on the weight loss. Inhibitor Efficiency (%) = $[(CR_blank - CR_inhibitor) / CR_blank] * 100$

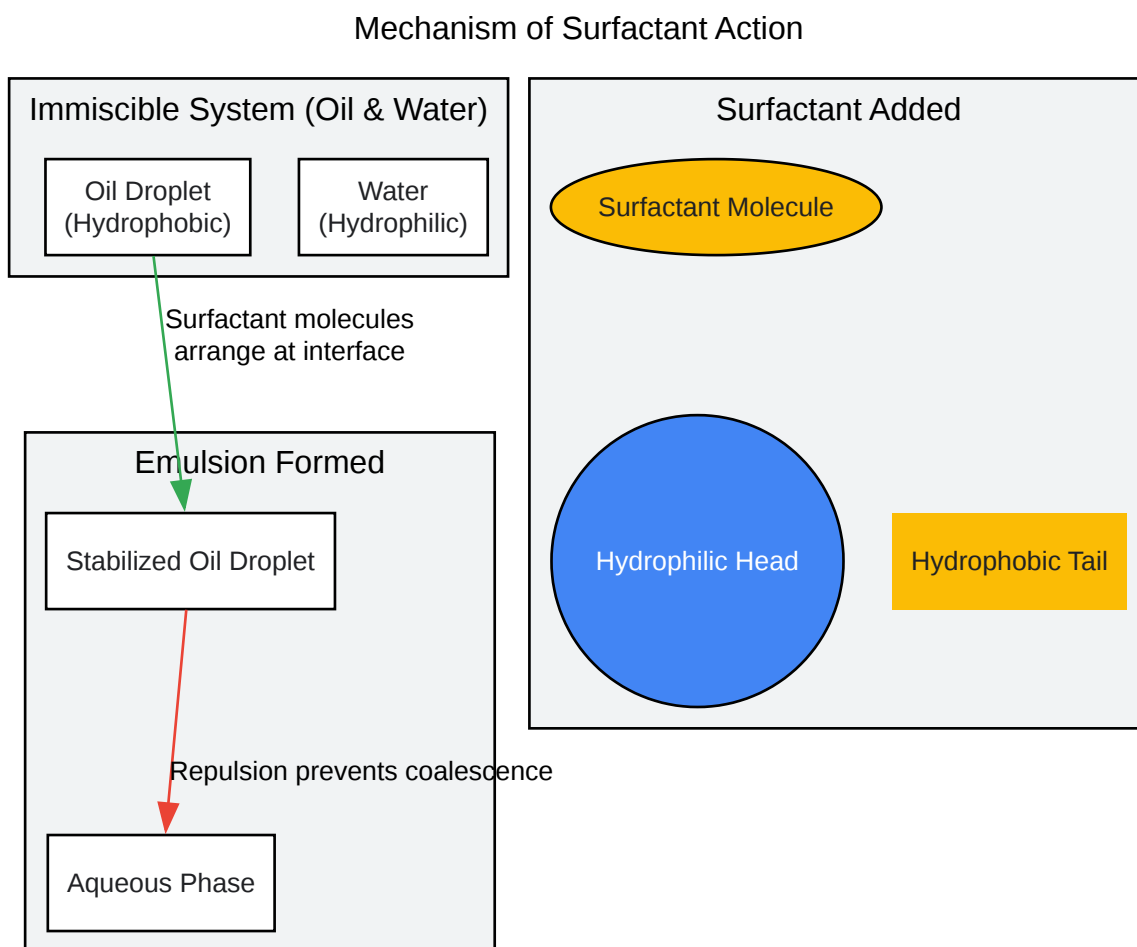
Protocol 2: Emulsion Stability Test

- Objective: To assess the ability of the surfactant to create and maintain a stable emulsion.
- Methodology:
 - Preparation: An oil phase (e.g., mineral oil) and a water phase are prepared. The **Ethoduomeen®** emulsifier is dissolved in the appropriate phase.
 - Emulsification: The oil and water phases are mixed in a specified ratio and homogenized using a high-shear mixer for a set time and speed.
 - Observation: The resulting emulsion is transferred to a graduated cylinder and allowed to stand at room temperature.
 - Measurement: The volume of water or oil that separates from the emulsion is recorded at regular intervals (e.g., 1 hr, 4 hrs, 24 hrs).

- Analysis: Emulsion stability is reported as the percentage of separation over time. A lower separation percentage indicates higher stability.

Visualized Workflows and Mechanisms

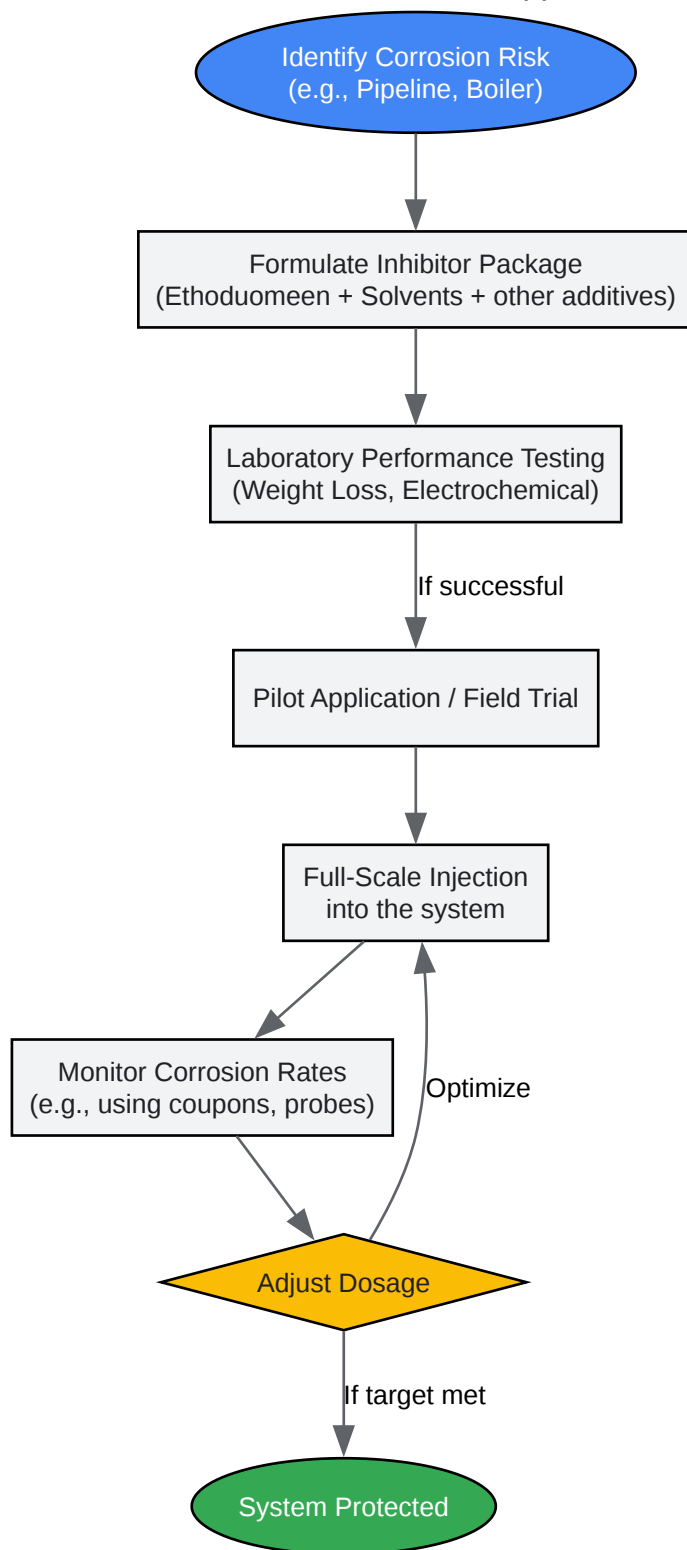
The following diagrams illustrate the functional mechanism of surfactants and a typical workflow for their application.



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Caption: Mechanism of surfactant action in an oil-in-water emulsion.

Workflow for Corrosion Inhibitor Application

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Caption: Typical workflow for applying a corrosion inhibitor.

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